

Application Note: Industrial Scale-Up and Process Optimization for Butyl Dimethylcarbamate Synthesis

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Compound of Interest

Compound Name:	Carbamic acid, dimethyl-, butyl ester
CAS No.:	7304-97-4
Cat. No.:	B12924256

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Executive Summary

Butyl dimethylcarbamate (

) is a valuable organic intermediate used in the synthesis of agrochemicals, pharmaceutical scaffolds (specifically cholinergic agonists), and specialized solvents. While laboratory synthesis often utilizes the highly toxic dimethylcarbamoyl chloride (DMCC), industrial scale-up demands a protocol that balances safety, cost-efficiency, and atom economy.

This guide details the Chloroformate-Amine Condensation (Schotten-Baumann conditions) as the primary method for kilogram-to-ton scale production. This route avoids the use of carcinogenic DMCC, utilizes readily available precursors, and offers a straightforward purification path via vacuum distillation.

Key Chemical Properties

Property	Specification
Chemical Name	Butyl dimethylcarbamate
CAS Number	7304-97-4
Molecular Weight	145.20 g/mol
Boiling Point	~85–90 °C at 10 mmHg (Est. 195 °C atm)
Density	~0.94 g/mL
Solubility	Soluble in alcohols, ethers, toluene; insoluble in water.

Strategic Route Selection

Three primary synthetic pathways exist. The Chloroformate Route (Method A) is selected for scale-up due to its superior safety profile compared to Method B and lower capital expenditure (CAPEX) compared to Method C.

Method A: Chloroformate Condensation (Recommended)

- Reaction:
- Pros: High yield (>90%), commercially available starting materials, manageable exotherm, avoids carcinogens.
- Cons: Generates stoichiometric salt waste (NaCl).

Method B: Carbamoyl Chloride Substitution

- Reaction:
- Status: Not Recommended for Scale-Up.
- Reasoning: DMCC is a potent alkylating agent and suspected human carcinogen. Handling large quantities requires expensive containment (OEL < 0.005 ppm).

Method C: Oxidative Carbonylation (Green Route)

- Reaction:
- Status: R&D Phase only.
- Reasoning: Requires high-pressure autoclaves (CO gas) and expensive noble metal catalysts.

Core Protocol: The Chloroformate Route

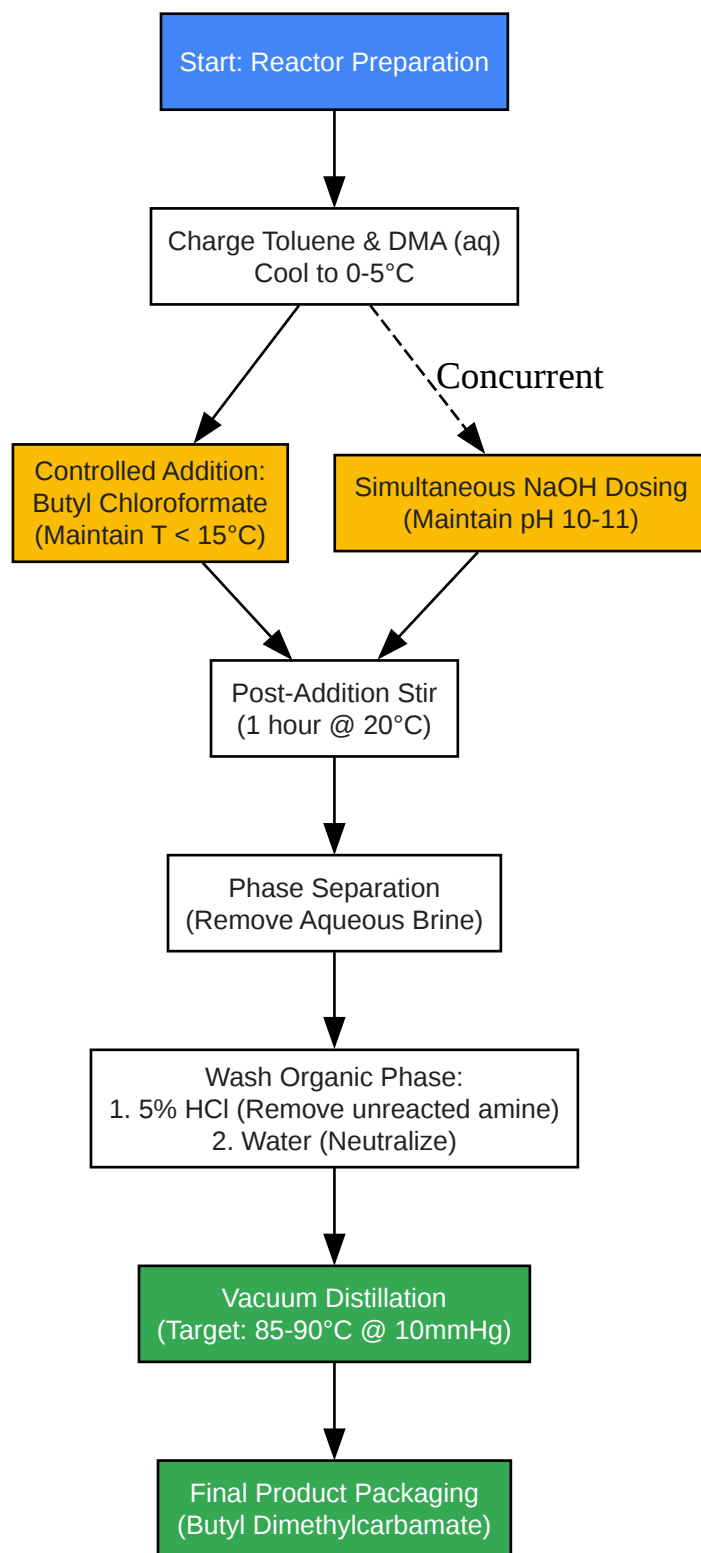
Scale: 10 kg Batch Basis Reaction Type: Biphasic Nucleophilic Substitution (Schotten-Baumann)

Reagents & Materials

Reagent	Equiv. ^{[1][2][3]}	Mass/Vol (10kg Batch)	Role
n-Butyl Chloroformate (98%)	1.0	9.6 kg	Electrophile
Dimethylamine (DMA) (40% aq)	1.1	8.7 kg (of solution)	Nucleophile
Sodium Hydroxide (50% aq)	1.2	6.6 kg	Acid Scavenger
Toluene (or DCM)	Solvent	20 L	Solvent/Heat Sink
Water	Solvent	10 L	Salt Solubilization

Process Logic Diagram

The following DOT diagram illustrates the reaction workflow and critical control points (CCPs).



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Caption: Process flow for the biphasic synthesis of butyl dimethylcarbamate, highlighting concurrent dosing and critical temperature controls.

Detailed Step-by-Step Protocol

Step 1: Reactor Setup & Charging

- Equipment: Use a glass-lined or Hastelloy reactor equipped with an overhead stirrer, cooling jacket, and dual dosing pumps.
- Solvent Charge: Load Toluene (20 L) and Dimethylamine 40% aq (8.7 kg) into the reactor.
- Cooling: Circulate glycol/water in the jacket to bring the internal temperature to 0–5 °C.
 - Expert Insight: Low temperature is critical to minimize the hydrolysis of butyl chloroformate by the water present in the amine solution.

Step 2: Controlled Addition (The Critical Step)

- Dosing: Begin adding n-Butyl Chloroformate (9.6 kg) via a dosing pump.
- Rate Control: Adjust addition rate to maintain internal temperature below 15 °C. The reaction is strongly exothermic.
- pH Control: Simultaneously dose 50% NaOH to maintain pH between 10 and 11.
 - Why? If pH drops < 9, amine protonation () stops the reaction. If pH > 12, chloroformate hydrolysis accelerates.
- Completion: After addition is complete, allow the mixture to warm to 20–25 °C and stir for 60 minutes.

Step 3: Work-Up & Purification[4]

- Phase Separation: Stop stirring and allow phases to settle (15–30 min). Drain the lower aqueous layer (containing NaCl and excess NaOH) to waste treatment.
- Acid Wash: Wash the organic (upper) layer with 5% HCl solution (5 L).
 - Purpose: Converts unreacted Dimethylamine to its water-soluble hydrochloride salt, removing it from the product.

- Neutral Wash: Wash with water (5 L) to remove trace acid. Check that the aqueous phase pH is neutral (pH 6–8).
- Solvent Strip: Distill off Toluene at atmospheric pressure (or mild vacuum) until pot temperature reaches ~110 °C.
- Fractional Distillation: Apply high vacuum (10–15 mmHg). Collect the main fraction boiling at 85–90 °C.
 - Yield Target: Expect 8.5–9.0 kg (85–90% theoretical yield).

Process Safety & Engineering Controls

The handling of chloroformates poses specific hazards that must be mitigated via engineering controls.

Hazard	Risk Level	Mitigation Strategy
Chloroformate Toxicity	High	Use closed-loop dosing systems. Install HCl/organic vapor scrubbers on reactor vents.
Exotherm Runaway	Medium	Ensure cooling capacity exceeds max heat generation rate (). Use interlocks to stop dosing if .
Flammability	Medium	Toluene is flammable (Flash point 4°C). Ground all equipment; use nitrogen blanketing.
Amine Odor	Low (Nuisance)	Dimethylamine has a low odor threshold. Exhaust scrubbers with dilute sulfuric acid are mandatory.

Quality Control (QC) Methods

Validate the final product using the following analytical standards.

1. Gas Chromatography (GC-FID)

- Column: DB-5 or equivalent non-polar capillary column.
- Method: Inject neat or in dilute Toluene.
- Specification: >99.0% purity.
- Impurities to watch: n-Butanol (hydrolysis byproduct), Bis(dimethylamino)methane (impurity in amine).

2. Water Content (Karl Fischer)

- Specification: < 0.1% w/w.
- Relevance: High water content can lead to hydrolysis upon storage.

3. Appearance

- Specification: Clear, colorless liquid. Yellowing indicates oxidation or amine impurities.

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